

An In-depth Technical Guide on the Safety and Handling of N-Methyldiphenylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methyldiphenylamine*

Cat. No.: B1676448

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-Methyldiphenylamine** (CAS No. 552-82-9), a tertiary aromatic amine used in laboratory settings, including for the synthesis of dyes and other chemical reagents.^{[1][2]} Adherence to these guidelines is critical to ensure personnel safety and minimize environmental impact.

Hazard Identification and Classification

N-Methyldiphenylamine is classified as a hazardous chemical.^[3] It is a combustible liquid that causes skin and serious eye irritation, and may also cause respiratory irritation.^{[1][3][4]}

GHS Classification:

- Skin Corrosion/Irritation: Category 2^{[3][5]}
- Serious Eye Damage/Eye Irritation: Category 2^{[3][5]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Target Organ: Respiratory system)^{[3][4][5]}
- Flammable Liquids: Category 4 (Combustible liquid)^[3]

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[2][6]
- Signal Word: Warning[1][3][4]
- Hazard Statements:[4][5][7]
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- NFPA Ratings: A specific NFPA diamond was not available, but it is classified as a combustible liquid with health hazards related to irritation.[4]

Quantitative Data Summary

The physical, chemical, and toxicological properties of **N-Methyldiphenylamine** are summarized below.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C13H13N	[1] [3]
Molecular Weight	183.25 g/mol	[1] [3]
Appearance	Clear yellow liquid	[2] [3]
Physical State	Liquid at 20°C	[3] [6]
Melting Point	-7.6 °C / 18.3 °F	[3] [8]
Boiling Point	293 - 297 °C / 564.8 - 566.6 °F	[2] [3] [4]
Flash Point	> 93 °C / > 199.4 °F (closed cup)	[3] [4]
Specific Gravity/Density	1.050 g/mL at 25 °C	[2] [3] [4]
Vapor Density	6.3	[3]
Water Solubility	Insoluble	[2] [9]

| LogP (n-octanol/water) | 3.90 [\[8\]](#) |

Table 2: Toxicological Data

Endpoint	Value	Reference(s)
Acute Toxicity	No acute toxicity information is available for the product itself. The primary hazards are irritation.	[3]

| Symptoms of Overexposure | Headache, dizziness, tiredness, nausea, and vomiting. [\[3\]](#) |

Table 3: Exposure Limits

Parameter	Value	Reference(s)
-----------	-------	--------------

| Occupational Exposure Limits | No specific limits have been established by region-specific regulatory bodies. [\[3\]](#) |

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the last line of defense against exposure. The following are mandatory when handling **N-Methyldiphenylamine**.

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)[\[6\]](#) A face shield should be used where there is a significant risk of splashing.[\[6\]](#)[\[10\]](#)
- **Skin and Body Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[\[3\]](#) Butyl rubber or neoprene gloves are often recommended for aromatic amines.[\[10\]](#) A lab coat is standard, and a chemical-resistant apron should be used for larger quantities or splash-prone procedures.[\[11\]](#)
- **Respiratory Protection:** Use only in a well-ventilated area or outdoors.[\[3\]](#) If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a vapor respirator (such as a type ABEK EN14387 filter) or a self-contained breathing apparatus (SCBA) for emergencies is required.[\[6\]](#)[\[12\]](#) All respirator use must comply with OSHA's Respiratory Protection Standard (29 CFR 1910.134).[\[10\]](#)

[Click to download full resolution via product page](#)

Safe Handling and Storage

- **Handling:** Handle in a well-ventilated place, preferably within a chemical fume hood.[\[6\]](#) Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[6\]](#) Do not breathe mist, vapors, or spray.[\[3\]](#) Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[6\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)
- **Storage:** Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[6\]](#) Keep containers tightly closed.[\[3\]](#)[\[13\]](#) Store locked up.[\[3\]](#) The substance is air-sensitive and should be stored under an inert gas like nitrogen.[\[6\]](#)

- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[3]

First Aid and Emergency Procedures

Immediate action is required in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3] Remove contact lenses if present and easy to do.[3] If eye irritation persists, get medical advice/attention.[3][6]
- Skin Contact: Take off immediately all contaminated clothing and shoes.[3] Wash off immediately with soap and plenty of water.[3] If skin irritation occurs, get medical advice/attention.[3][6]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3][6] If not breathing, give artificial respiration.[3] Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- Ingestion: Clean mouth with water and get medical attention.[3] Do not induce vomiting.[14]

Spill Response:

- Evacuate: Keep unnecessary personnel away from the spill area.[6]
- Ventilate: Ensure adequate ventilation.[6]
- Contain: Use personal protective equipment.[6] Remove all sources of ignition.[3]
- Absorb: Soak up the spill with inert absorbent material (e.g., sand, silica gel, universal binder).[3][6]
- Collect: Place the absorbed material into suitable, closed containers for disposal.[3]
- Clean: Clean the affected area thoroughly.[15]

[Click to download full resolution via product page](#)

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.^[3] Water mist can be used to cool closed containers.^[3]
- Specific Hazards: The material is combustible and containers may explode when heated.^[3] Hazardous decomposition products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[3]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.^[3]^[12]

Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.^[3]^[16] Do not dispose of down the drain.^[16] Chemical waste should be collected in sturdy, leak-proof, and clearly labeled containers.^[13]^[16] Empty containers should be triple-rinsed, with the rinsate collected as hazardous waste, before disposal.^[16]

Experimental Protocols

While specific toxicity studies for **N-Methyldiphenylamine** are not widely published, the safety assessment for similar aromatic amines typically follows standardized OECD (Organisation for Economic Co-operation and Development) or EPA guidelines.

General Protocol for Acute Dermal Irritation/Corrosion (based on OECD 404):

- Objective: To determine the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.
- Test Animals: Healthy, young adult albino rabbits are typically used.
- Procedure: a. A small area (approx. 6 cm²) of the animal's dorsal skin is clipped free of fur. b. A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small gauze patch. c. The patch is applied to the prepared skin and held in place with non-irritating

tape for a 4-hour exposure period. d. After 4 hours, the patch is removed, and the skin is gently cleansed of any residual test substance.

- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Scoring is done according to a standardized grading system (e.g., Draize scale).
- Classification: The substance is classified as an irritant (Category 2) if the mean scores for erythema or edema are at or above a specified threshold.

Protocol for Exposure Monitoring (General Approach): Exposure monitoring for aromatic amines in a research setting often involves air sampling followed by chromatographic analysis. [17][18][19]

- Objective: To quantify the concentration of **N-Methyldiphenylamine** in the laboratory air to ensure levels are below any established internal action levels.
- Sampling: a. Air is drawn through a solid sorbent tube (e.g., XAD-2, silica gel) or a bubbler containing a suitable solvent like isopropanol, using a calibrated personal sampling pump. [17] b. The flow rate and sampling time are recorded to calculate the total volume of air sampled. c. Samples must be protected from light and refrigerated until analysis.[17]
- Analysis (Methodology based on similar compounds): a. The analyte is desorbed from the sorbent tube or extracted from the impinger solution using an appropriate solvent. b. The sample is analyzed using High-Performance Liquid Chromatography (HPLC) with a UV detector or Gas Chromatography-Mass Spectrometry (GC-MS).[18][19] Due to the polar nature of the amine, derivatization might be required for GC analysis to prevent peak tailing. [19] c. A calibration curve is generated using certified standards of **N-Methyldiphenylamine** to quantify the concentration in the sample.
- Calculation: The mass of the analyte found is divided by the volume of air sampled to determine the airborne concentration (e.g., in mg/m³ or ppm).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyldiphenylamine | C₁₃H₁₃N | CID 11098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Methyldiphenylamine | 552-82-9 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. N-Methyldiphenylamine 96 552-82-9 [sigmaaldrich.com]
- 5. guidechem.com [guidechem.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. echemi.com [echemi.com]
- 8. N-Methyl-N-phenylaniline | CAS#:552-82-9 | Chemsrce [chemsrc.com]
- 9. N-Methyldiphenylamine | 552-82-9 [amp.chemicalbook.com]
- 10. americanchemistry.com [americanchemistry.com]
- 11. benchchem.com [benchchem.com]
- 12. 3-Methyldiphenylamine(1205-64-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. ufz.de [ufz.de]
- 14. utsi.edu [utsi.edu]
- 15. benchchem.com [benchchem.com]
- 16. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 17. osha.gov [osha.gov]
- 18. ANALYTICAL METHODS - Toxicological Profile for Toluene Diisocyanate and Methylenediphenyl Diisocyanate - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. ANALYTICAL METHODS - Toxicological Profile for Methylenedianiline - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Safety and Handling of N-Methyldiphenylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676448#n-methyldiphenylamine-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com